

Application Notes: O,O-Dimethyl Dithiophosphate in Mineral Flotation of Sulfide Ores

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Compound of Interest

Compound Name: *O,O-Dimethyl dithiophosphate*

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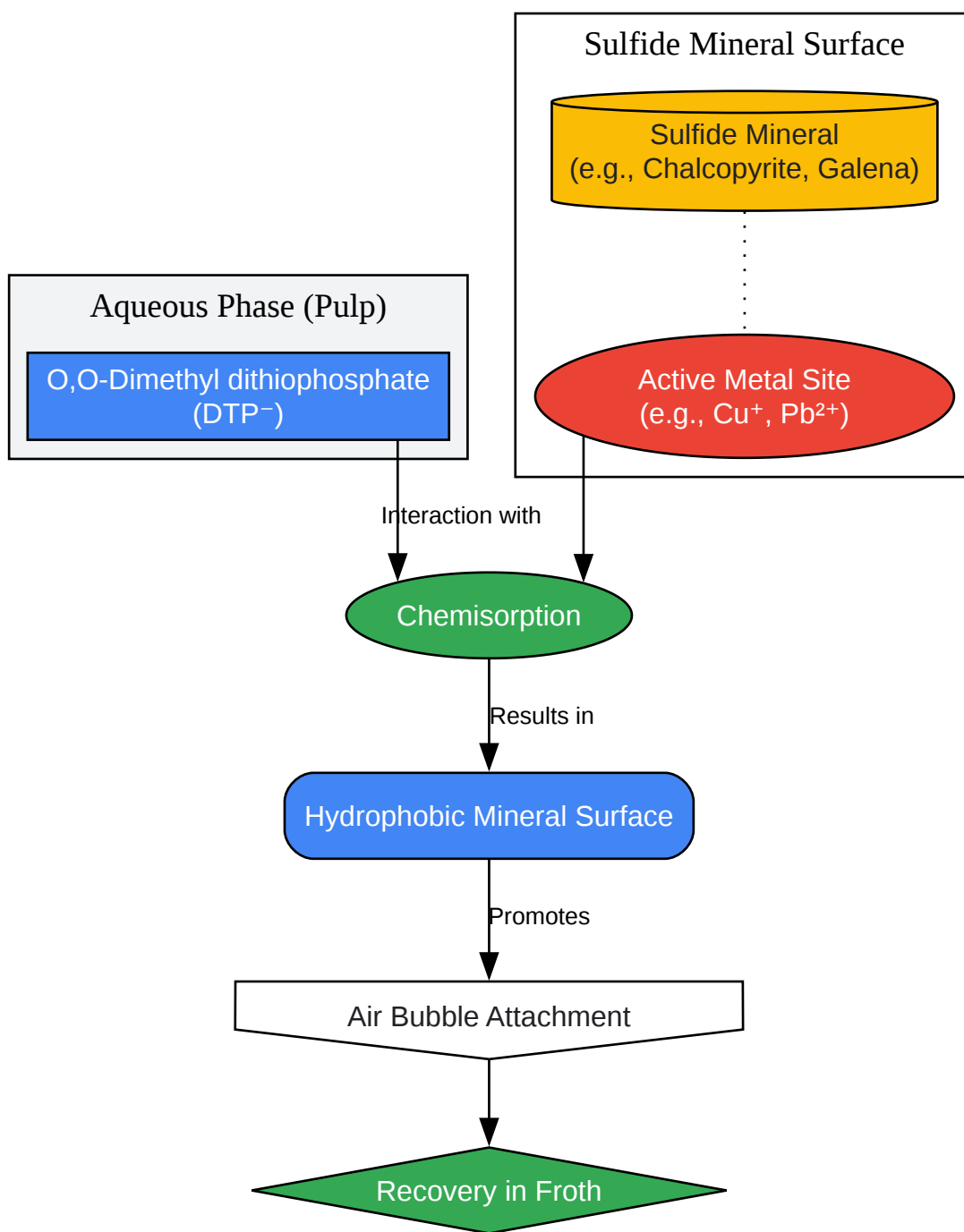
Introduction

O,O-Dimethyl dithiophosphate (DTP) is a widely utilized collector in the froth flotation of sulfide minerals. As a member of the dithiophosphate family of reagents, it demonstrates effective collecting properties for a range of sulfide minerals, including those of copper, lead, and zinc.[1] Its application is particularly noted for its selectivity against iron sulfides, such as pyrite, making it a valuable tool in complex multi-metal ore processing.[1][2] This document provides detailed application notes, experimental protocols, and a summary of quantitative data related to the use of **O,O-Dimethyl dithiophosphate** in sulfide ore flotation.

Mechanism of Action

The collecting action of **O,O-Dimethyl dithiophosphate** is based on its chemical adsorption onto the surface of sulfide minerals.[3] This interaction increases the hydrophobicity of the mineral particles, allowing them to attach to air bubbles in the flotation cell and be recovered in the froth. The mechanism is believed to involve the formation of metal-dithiophosphate complexes on the mineral surface.[3] For copper minerals, it is suggested that cuprous dithiophosphate is formed in neutral to slightly alkaline conditions.[3][4] The selectivity of DTP arises from the differential reactivity of the collector with various metal sulfides.

Diagram: Proposed Mechanism of DTP Adsorption on a Sulfide Mineral Surface



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Caption: Mechanism of DTP collector action on sulfide minerals.

Selectivity and Performance

O,O-Dimethyl dithiophosphate exhibits good selectivity for various sulfide minerals. It is an effective collector for chalcopyrite, galena, and activated sphalerite.[1] A key advantage of DTP is its relatively weak collecting power for pyrite, especially in alkaline circuits, which allows for the selective flotation of valuable base metal sulfides from ores with high pyrite content.[1][5] The selectivity and recovery are significantly influenced by the pulp pH.

Influence of pH:

The pH of the pulp is a critical parameter in flotation with DTP. The stability and collecting strength of dithiophosphates are pH-dependent. Generally, DTPs are stable in a pH range of 4 to 12.[4] For copper sulfide flotation, DTPs are often used at a pH greater than 9.[4] In neutral or acidic conditions, dithiophosphate 25, a related compound, acts as a strong, non-selective collector for all sulfide minerals.[1] However, in an alkaline medium, its selectivity for minerals like galena and chalcopyrite over pyrite increases.[1]

Quantitative Data Summary

The following tables summarize quantitative data on the performance of dithiophosphates in the flotation of various sulfide ores.

Table 1: Flotation Recovery of Various Sulfide Minerals with Dithiophosphate Collectors

Mineral	Collector	Dosage	pH	Recovery (%)	Source
Chalcopyrite	Sodium Diisobutyl Dithiophosphate	12 mg/L	8	96.2	[6]
Pyrite	Sodium Diisobutyl Dithiophosphate	12 mg/L	8	13.5	[6]
Galena	Sodium Diisobutyl Dithiophosphate	50 mg/L	11	91.7	[3]
Sphalerite	Sodium Diisobutyl Dithiophosphate	50 mg/L	11	16.9	[3]
Chalcopyrite	Di-secondary Butyl Dithiophosphate	-	-	95.3	[3]
Bornite	Ammonium Dibutyl Dithiophosphate (ADD)	-	~9	84.2	[7]
Galena	Diethyl Dithiophosphate (DPT)	10^{-4} mol/L	-	-	[8]
Sphalerite	Diethyl Dithiophosphate (DPT)	10^{-4} mol/L	-	-	[8]

Table 2: Comparison of Dithiophosphate with other Collectors

Mineral	Collector Combination	Copper Grade (%)	Copper Recovery (%)	Source
Chalcopyrite Ore	Di-secondary Butyl Dithiophosphate (DBD)	19.4	95.3	[3]
Chalcopyrite Ore	Dithiophosphate & Xanthate (3:1)	24.7	96.3	[3]

Experimental Protocols

This section provides detailed protocols for laboratory-scale flotation experiments to evaluate the performance of **O,O-Dimethyl dithiophosphate**.

Protocol 1: Microflotation Tests for Single Minerals

Objective: To determine the floatability of a single mineral (e.g., galena, sphalerite) as a function of collector concentration and pH.

Materials and Equipment:

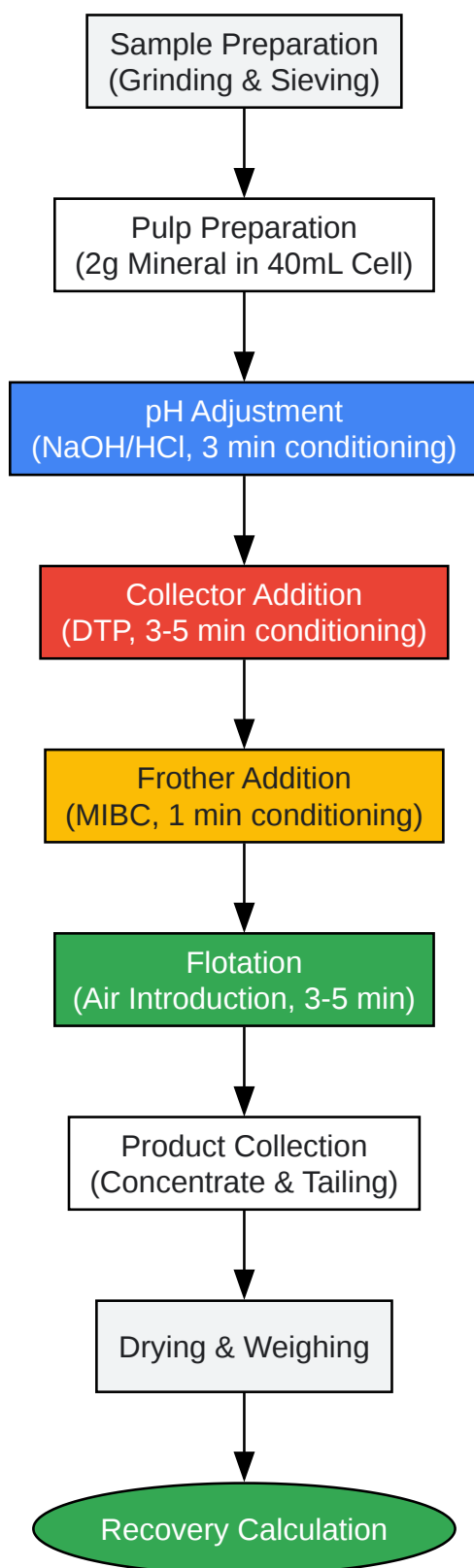
- Pure mineral sample (e.g., galena, sphalerite), ground to a particle size of 38-74 μm .
- **O,O-Dimethyl dithiophosphate** (or other dithiophosphate) solution of known concentration.
- pH modifiers: NaOH and HCl solutions.
- Frother (e.g., MIBC - Methyl Isobutyl Carbinol).
- XFG flotation machine with a 40 mL cell.
- Deionized water.
- Stirring apparatus.

- Drying oven.
- Analytical balance.

Procedure:

- Add 2.0 g of the pure mineral sample to the 40 mL flotation cell.
- Add deionized water to the cell to the required volume.
- Stir the pulp at a constant speed (e.g., 1900 rpm) for 1 minute to ensure proper suspension.
- Adjust the pulp pH to the desired value using NaOH or HCl and condition for 3 minutes.
- Add the desired concentration of the **O,O-Dimethyl dithiophosphate** collector and condition for a further 3-5 minutes.
- Add the frother (e.g., a standard concentration of MIBC) and condition for 1 minute.
- Introduce air into the cell and collect the froth for a set period (e.g., 3-5 minutes).
- Collect both the floated (concentrate) and non-floated (tailings) fractions.
- Dry both fractions in an oven and weigh them.
- Calculate the mineral recovery as the mass of the mineral in the concentrate divided by the total mass of the mineral.

Diagram: Experimental Workflow for Microflotation



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Caption: Workflow for a typical microflotation experiment.

Protocol 2: Bench-Scale Flotation of a Sulfide Ore

Objective: To evaluate the selective flotation of a valuable mineral (e.g., chalcopyrite) from a complex sulfide ore using **O,O-Dimethyl dithiophosphate**.

Materials and Equipment:

- Representative ore sample, crushed and ground to a target particle size (e.g., 80% passing 75 μm).
- **O,O-Dimethyl dithiophosphate** solution.
- Other flotation reagents as required (e.g., depressants like sodium cyanide or zinc sulfate for sphalerite and pyrite, activators like copper sulfate for sphalerite, frothers like MIBC).
- pH modifiers (e.g., lime, soda ash).
- Laboratory flotation machine (e.g., Denver D12) with a cell of appropriate volume (e.g., 2.5 L).
- Conditioning tank.
- Filter press or vacuum filter.
- Drying oven.
- Sample splitter.
- Equipment for chemical analysis (e.g., AAS, ICP-OES).

Procedure:

- Prepare a representative ore sample by crushing, grinding, and splitting.
- Prepare a pulp of a specific solids density (e.g., 35% solids) in the flotation cell.
- Start the agitator at a set speed (e.g., 1200 rpm).
- Adjust the pH of the pulp to the desired level using a pH modifier and allow it to condition.

- If necessary, add depressants (e.g., for pyrite and/or sphalerite) and condition the pulp.
- Add the **O,O-Dimethyl dithiophosphate** collector and condition for a specified time.
- Add the frother and condition for a shorter period.
- Open the air inlet and collect the froth (concentrate) for a predetermined time.
- If conducting a multi-stage flotation (e.g., rougher-scavenger), the tailings from the rougher stage can be further processed.
- Filter, dry, and weigh the concentrate and tailings.
- Obtain representative samples of the feed, concentrate, and tailings for chemical analysis to determine the grade and recovery of the valuable metals.

Diagram: Logical Relationship in Reagent Selection for Selective Flotation



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Caption: Reagent selection logic for selective sulfide flotation.

Safety Precautions

O,O-Dimethyl dithiophosphate and other flotation reagents can be corrosive and toxic.[4]

Always handle these chemicals in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Refer to the Safety Data Sheet (SDS) for each reagent for specific handling and disposal instructions.

Conclusion

O,O-Dimethyl dithiophosphate is a versatile and selective collector for the flotation of sulfide ores. Its effectiveness is highly dependent on the mineralogy of the ore and the operating conditions, particularly the pulp pH. The protocols and data presented in these application notes provide a foundation for researchers and professionals to develop and optimize flotation processes using this important reagent.

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